

2-Ethyl-1,3-dioxolane CAS number and molecular formula

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Compound of Interest

Compound Name: **2-Ethyl-1,3-dioxolane**

Cat. No.: **B3050401**

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In-Depth Technical Guide: 2-Ethyl-1,3-dioxolane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethyl-1,3-dioxolane**, a heterocyclic organic compound with applications in chemical synthesis and research. This document details its chemical identity, physical properties, and synthesis, presenting data in a structured format for ease of reference.

Chemical Identity and Molecular Structure

2-Ethyl-1,3-dioxolane is a cyclic acetal. Its core structure consists of a five-membered dioxolane ring with an ethyl group attached at the second carbon position.

Table 1: Chemical Identifiers for **2-Ethyl-1,3-dioxolane**

Identifier	Value
CAS Number	2568-96-9 [1] [2] [3]
Molecular Formula	C ₅ H ₁₀ O ₂ [1] [2]
IUPAC Name	2-ethyl-1,3-dioxolane [1]
Synonyms	Propanal, cyclic 1,2-ethanediyl acetal [1] [2]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2-Ethyl-1,3-dioxolane**.

Table 2: Physicochemical Data for **2-Ethyl-1,3-dioxolane**

Property	Value
Molecular Weight	102.13 g/mol [1] [2]
Appearance	Liquid (at standard conditions)
Boiling Point	Data not readily available in initial search
Density	Data not readily available in initial search
Refractive Index	Data not readily available in initial search

Note: Further literature search is required for more detailed experimental properties.

Synthesis of **2-Ethyl-1,3-dioxolane**

The synthesis of **2-Ethyl-1,3-dioxolane** typically involves the acetalization of propanal with ethylene glycol in the presence of an acid catalyst.

General Experimental Protocol

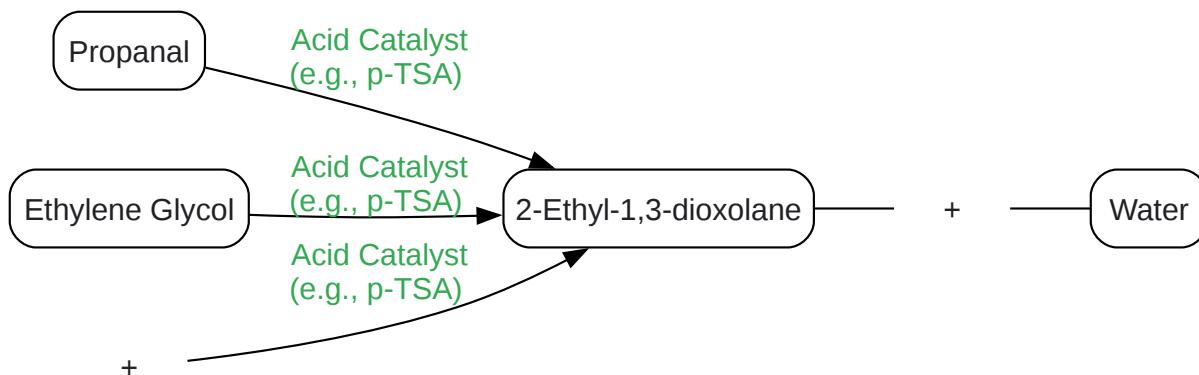
A detailed experimental protocol for the synthesis of **2-Ethyl-1,3-dioxolane** would involve the following steps:

- Reaction Setup: Equip a round-bottom flask with a Dean-Stark apparatus and a reflux condenser.
- Reagents: Charge the flask with equimolar amounts of propanal and ethylene glycol in a suitable solvent (e.g., toluene).
- Catalyst: Add a catalytic amount of an acid catalyst, such as p-toluenesulfonic acid.

- Reaction: Heat the mixture to reflux. The water formed during the reaction is azeotropically removed and collected in the Dean-Stark trap.
- Monitoring: Monitor the reaction progress by observing the amount of water collected.
- Workup: Once the reaction is complete, cool the mixture and neutralize the acid catalyst with a base (e.g., sodium bicarbonate solution).
- Purification: Separate the organic layer, wash it with water and brine, and then dry it over an anhydrous salt (e.g., magnesium sulfate). The final product can be purified by distillation.

Visualization of Synthesis Pathway

The following diagram illustrates the chemical reaction for the synthesis of **2-Ethyl-1,3-dioxolane**.



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Caption: Synthesis of **2-Ethyl-1,3-dioxolane** from propanal and ethylene glycol.

Applications in Research and Development

2-Ethyl-1,3-dioxolane serves as a protecting group for the carbonyl functional group of propanal. The acetal is stable under neutral and basic conditions but can be readily cleaved under acidic conditions to regenerate the aldehyde. This protective strategy is valuable in multi-

step organic syntheses where the aldehyde functionality needs to be preserved while other parts of the molecule undergo reaction.

Safety and Handling

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling **2-Ethyl-1,3-dioxolane**. It should be used in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This guide provides foundational information on **2-Ethyl-1,3-dioxolane**. For specific applications and advanced protocols, consulting peer-reviewed literature is recommended.

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References

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